

solubility of Teriflunomide-d4 in different organic solvents

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Compound of Interest

Compound Name: Teriflunomide-d4

Cat. No.: B1140442

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An In-depth Technical Guide to the Solubility of **Teriflunomide-d4** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Teriflunomide-d4** in various organic solvents. Due to the limited availability of direct quantitative data for the deuterated form, this guide incorporates solubility data for the non-deuterated parent compound, Teriflunomide, as a close surrogate. Deuteration is generally not expected to significantly alter the fundamental solubility profile of a molecule in organic solvents.

Physicochemical Properties of Teriflunomide

Teriflunomide is the active metabolite of leflunomide and functions as an immunomodulatory agent by inhibiting de novo pyrimidine synthesis.^[1] It is classified as a Biopharmaceutics Classification System (BCS) Class II drug, which is characterized by low aqueous solubility and high permeability.^{[2][3]} Teriflunomide is a white to almost white powder.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **Teriflunomide-d4**.

Compound	Solvent	Solubility	Molar Concentration	Method	Notes
Teriflunomide-d4	Dimethyl sulfoxide (DMSO)	25 mg/mL	91.16 mM	Not Specified	Ultrasonic and warming and heat to 60°C may be required. Hygroscopic DMSO can significantly impact solubility; use of newly opened DMSO is recommended. [4]

Qualitative Solubility Profile of Teriflunomide

The solubility of the non-deuterated form, Teriflunomide, has been described in several solvents. This information provides a strong indication of the expected solubility behavior of **Teriflunomide-d4**.

Solvent	Solubility Description
Dimethyl sulfoxide (DMSO)	Soluble[1]
Methanol	Soluble[5]
0.1 N NaOH	Soluble[5]
Acetone	Sparingly soluble
Polyethylene glycol	Slightly soluble
Ethanol	Slightly soluble
Acetonitrile	Very Slightly Soluble[6]
Isopropanol	Very slightly soluble
Water	Practically insoluble[1]
0.1 N HCl	Poorly soluble[5]
Phosphate Buffer (pH 7.4)	Poorly soluble[5]

Experimental Protocol: Shake-Flask Method for Solubility Determination

A common method for determining the solubility of a compound is the shake-flask method.[5] This protocol provides a general framework for assessing the solubility of **Teriflunomide-d4** in a given solvent.

Objective: To determine the saturation solubility of **Teriflunomide-d4** in a specific organic solvent.

Materials:

- **Teriflunomide-d4**
- Selected organic solvent(s)
- Conical flasks (e.g., 250 mL)

- Rotator shaker
- Syringe filters (e.g., 0.45 μm)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer for quantification

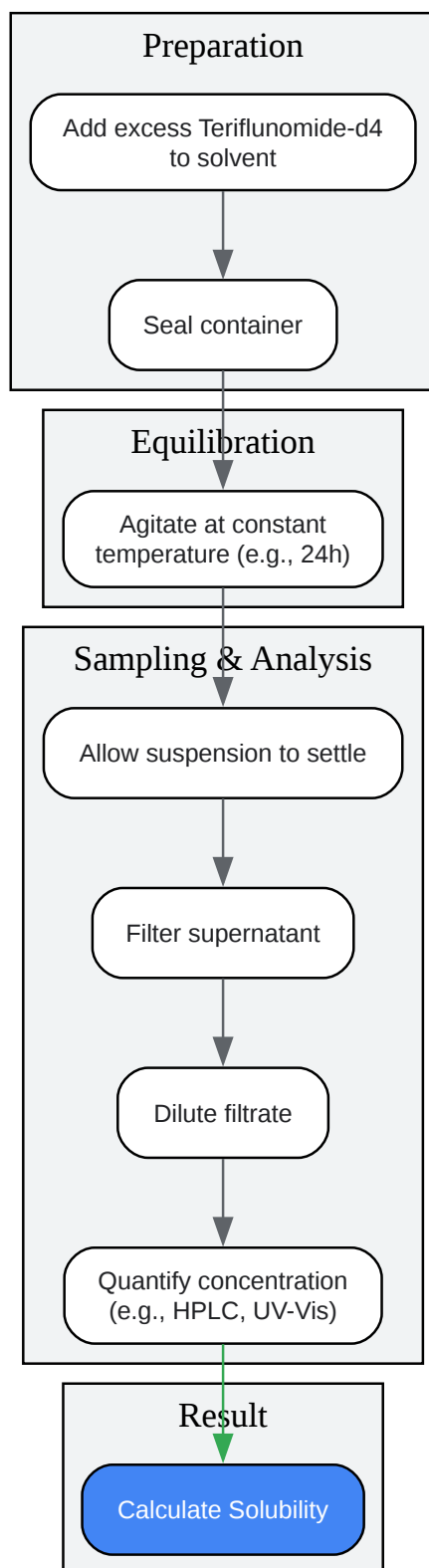
Procedure:

- Add an excess amount of **Teriflunomide-d4** to a conical flask containing a known volume of the selected organic solvent.
- Seal the flask to prevent solvent evaporation.
- Place the flask on a rotator shaker and agitate for a specified period (e.g., 24 hours) at a constant speed (e.g., 200 rpm) and temperature. This allows the system to reach equilibrium.
- After shaking, allow the suspension to settle.
- Carefully withdraw a sample of the supernatant, ensuring no solid particles are transferred.
- Filter the sample through a syringe filter (e.g., 0.45 μm) to remove any remaining undissolved solid.
- Dilute the filtrate with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **Teriflunomide-d4** in the diluted filtrate using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.[\[5\]](#)[\[7\]](#)
- Calculate the original solubility in the solvent, accounting for the dilution factor.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of a compound like **Teriflunomide-d4**.

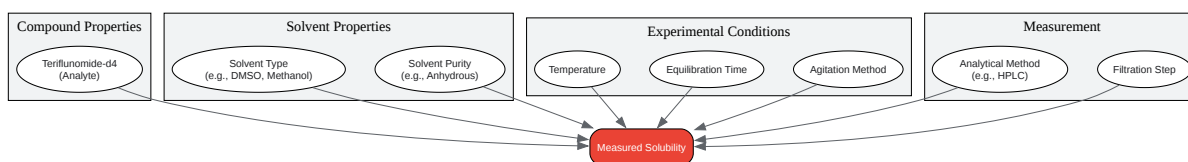


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Caption: Workflow for determining the solubility of **Teriflunomide-d4**.

Logical Relationship of Factors Affecting Solubility Measurement

This diagram outlines the key factors that influence the accurate determination of a compound's solubility.



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Caption: Key factors influencing the measurement of solubility.

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References

- 1. Teriflunomide | C₁₂H₉F₃N₂O₂ | CID 54684141 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. 2024.sci-hub.ru [2024.sci-hub.ru]
- 4. medchemexpress.com [medchemexpress.com]
- 5. pnrjournal.com [pnrjournal.com]
- 6. Teriflunomide-d₄ | 1185240-22-5 [chemicalbook.com]
- 7. ijpar.com [ijpar.com]

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